

Comparative Biochemical Validation of TEAD Ligand 1 Binding to the TEAD Palmitate Pocket

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Compound of Interest

Compound Name: *TEAD ligand 1*

Cat. No.: *B12361790*

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A detailed guide for researchers, scientists, and drug development professionals on the biochemical and cellular validation of **TEAD Ligand 1**, with a comparative analysis against other known TEAD palmitate pocket inhibitors.

This guide provides a comprehensive comparison of **TEAD Ligand 1**, the warhead of the PROTAC TEAD degrader-1, with other notable TEAD palmitate pocket inhibitors. The binding, selectivity, and functional effects of these compounds are evaluated using data from various biochemical and cellular assays. Detailed experimental protocols and visual workflows are included to support researchers in their drug discovery and development efforts targeting the TEAD-YAP transcriptional axis, a critical signaling node in cancer biology.

Introduction to TEAD Ligand 1 and the TEAD Palmitate Pocket

The Transcriptional Enhanced Associate Domain (TEAD) family of transcription factors (TEAD1-4) are central regulators of the Hippo signaling pathway. Their interaction with the coactivators YAP and TAZ drives the transcription of genes involved in cell proliferation, survival, and organ size control. Dysregulation of the Hippo-YAP/TAZ-TEAD pathway is a common feature in various cancers, making TEAD proteins attractive therapeutic targets.

A key druggable site on TEAD proteins is a conserved central lipid-binding pocket, which is naturally occupied by palmitic acid. This "palmitate pocket" is crucial for TEAD stability and its

interaction with YAP/TAZ. Small molecules that bind to this pocket can allosterically inhibit the TEAD-YAP/TAZ interaction, representing a promising strategy for cancer therapy.

TEAD Ligand 1 is the target-binding component of PROTAC TEAD degrader-1 (also known as compound 27 in some literature).^[1] This degrader was developed by linking a pan-TEAD inhibitor to a ligand for the E3 ubiquitin ligase Cereblon (CRBN).^[1] While direct biochemical binding data for **TEAD Ligand 1** is not readily available, its design is based on a pan-TEAD inhibitor scaffold, and its activity is rescued by the known pan-TEAD inhibitor VT107, suggesting a similar binding mode and target engagement within the TEAD palmitate pocket.^[1]

Comparative Analysis of TEAD Palmitate Pocket Ligands

This section compares the biochemical and cellular activities of **TEAD Ligand 1** (represented by its close analog, the pan-TEAD inhibitor VT107) with other well-characterized TEAD palmitate pocket inhibitors.

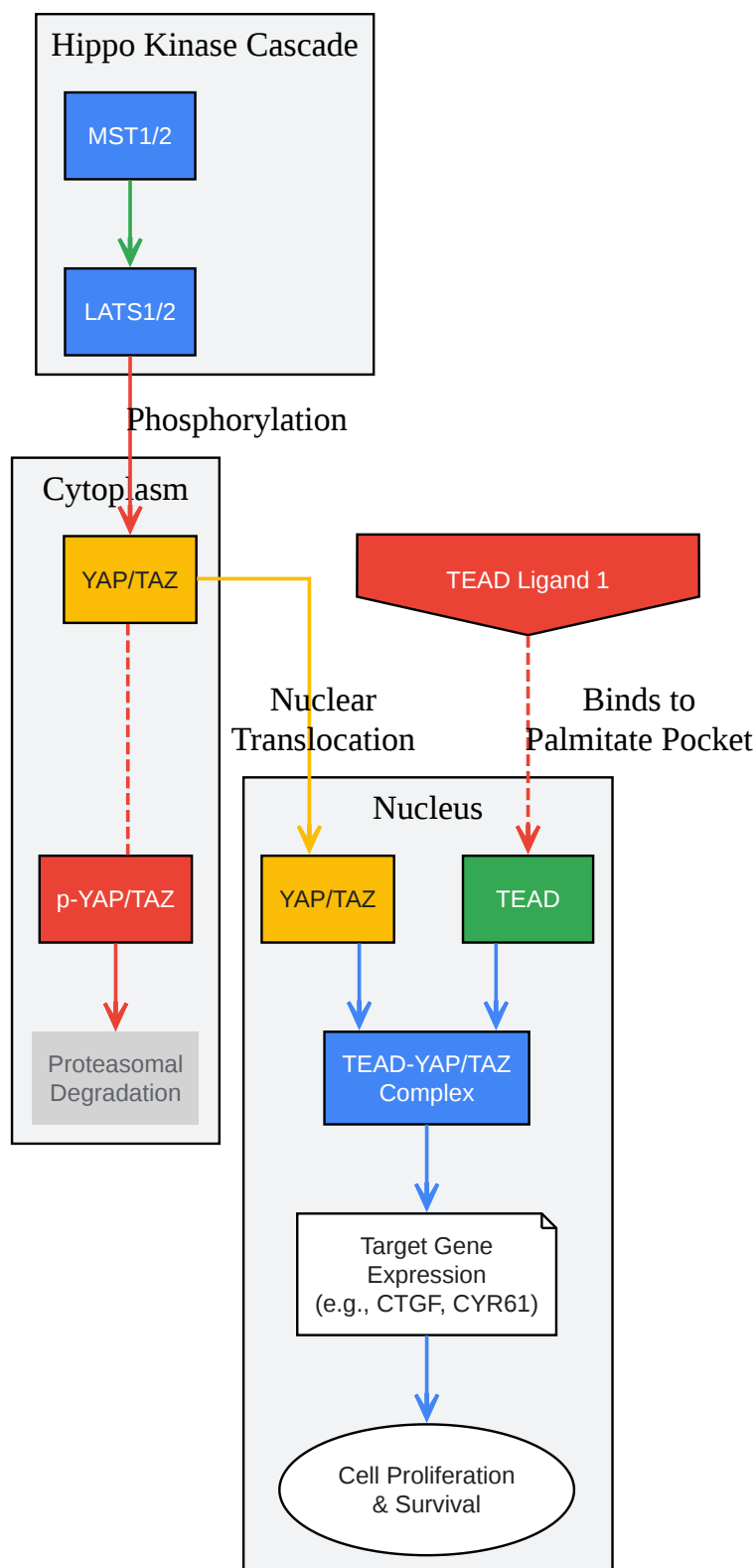
Quantitative Data Summary

Compound	Target(s)	Assay Type	Measurement	Value	Reference(s)
TEAD Ligand 1 (as VT107)	pan-TEAD	YAP Reporter Assay	IC50	4.93 nM	[2]
pan-TEAD	TEAD Palmitoylation Inhibition	-	Potent pan-TEAD inhibition	[3][4]	
K-975	pan-TEAD (covalent)	CTGF Reporter Assay	Max Inhibition	~70%	[5][6]
TEAD1	X-ray Crystallography	Binding Site	Cys359 in palmitate pocket	[6]	
IAG933	pan-TEAD	TR-FRET (TEAD4)	IC50	9 nM	[7]
Mesothelioma Cell Lines	Proliferation Assay	GI50	13 - 91 nM	[7]	
VT3989	pan-TEAD	Clinical Trial (Phase I)	Antitumor Activity	Durable responses in mesothelioma	[8]
PROTAC TEAD degrader-1	TEAD2 (selective degradation)	Cellular Degradation	DC50	54.1 nM (in 293T cells)	
NCI-H226 cells	Proliferation Assay	IC50	0.21 μ M		

Signaling Pathway and Experimental Workflows

To visually represent the mechanisms and experimental procedures discussed, the following diagrams are provided in the DOT language for Graphviz.

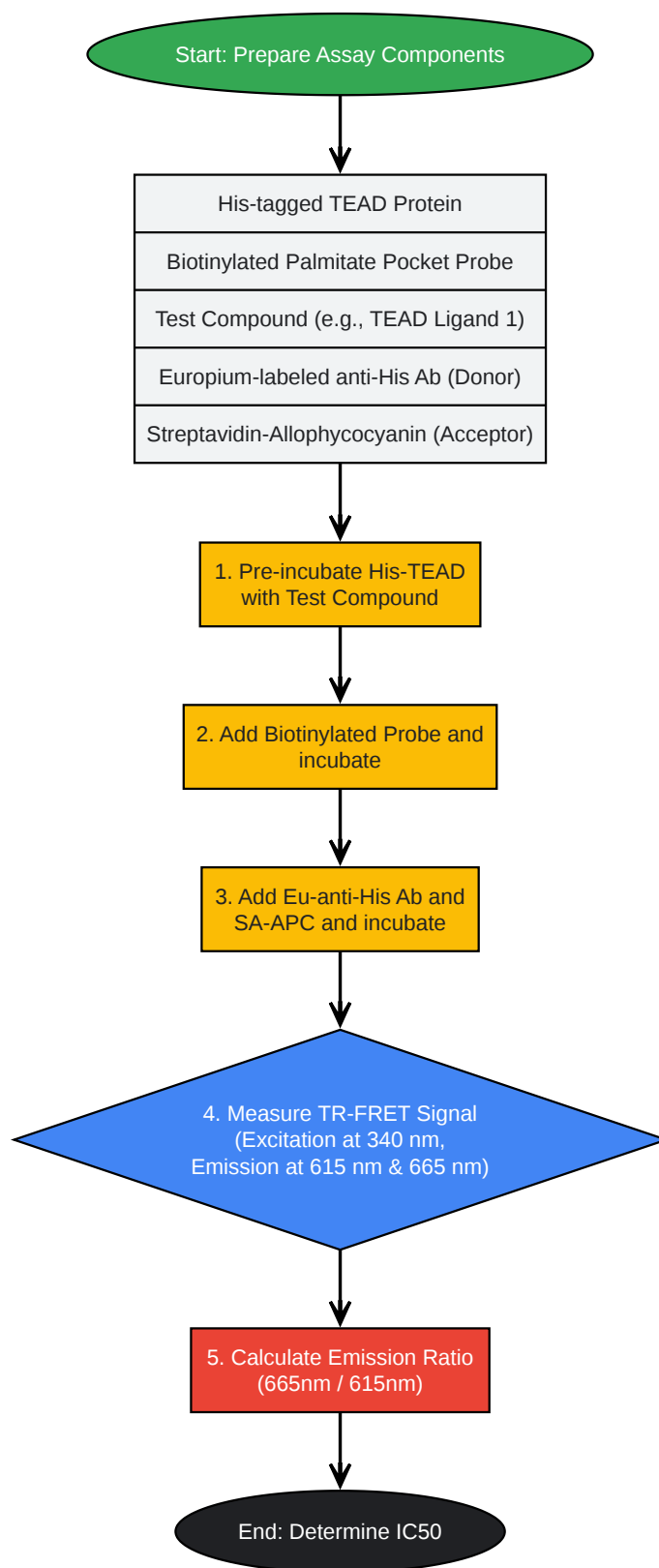
Hippo-YAP/TAZ-TEAD Signaling Pathway



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Caption: The Hippo signaling pathway and the mechanism of action of **TEAD Ligand 1**.

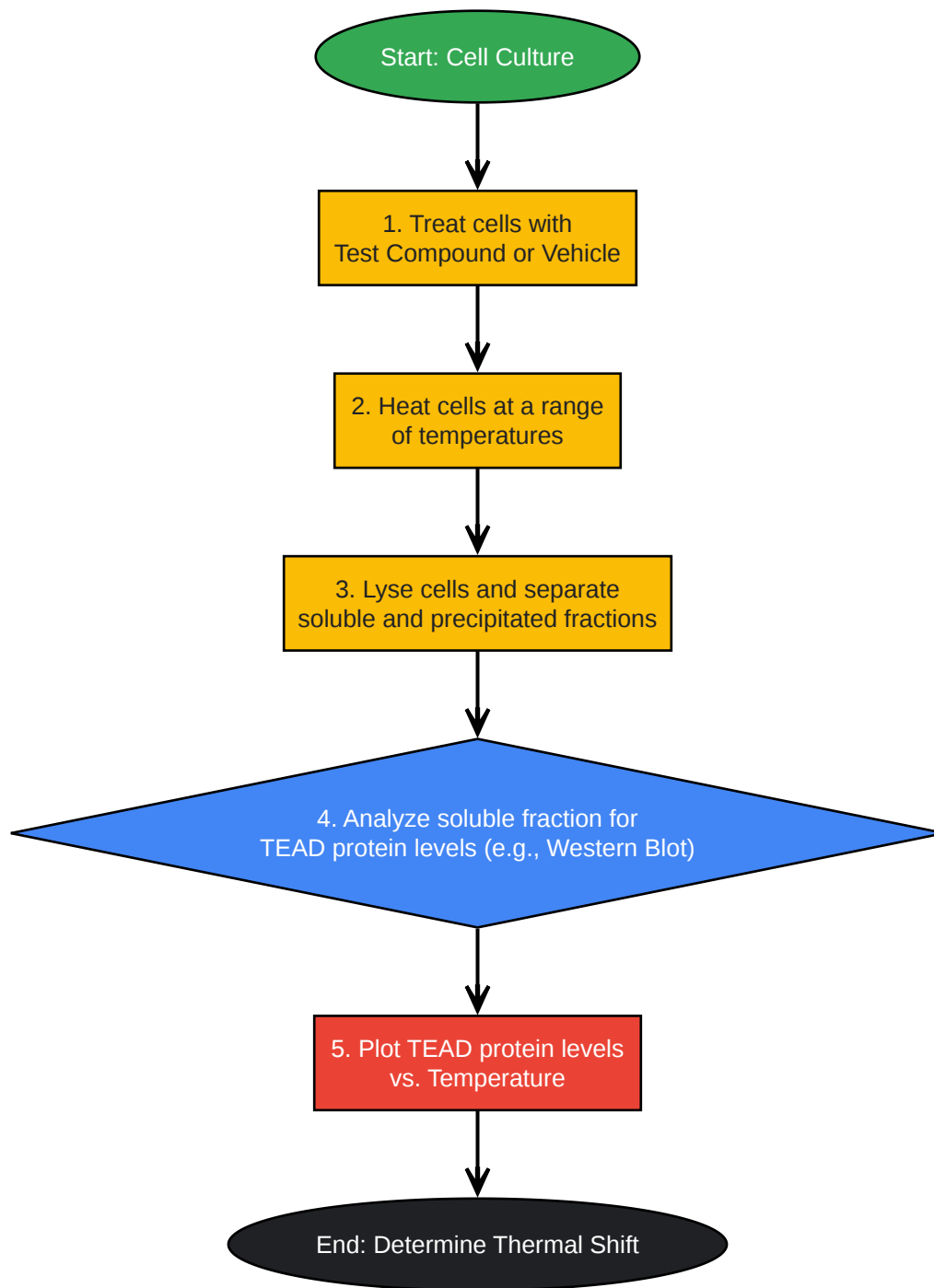
Experimental Workflow: TR-FRET Assay for TEAD-Ligand Binding



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Caption: Workflow for a Time-Resolved FRET assay to measure TEAD-ligand binding.

Experimental Workflow: Cellular Thermal Shift Assay (CETSA)



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